Introduction: The Strategic Importance of Iodinated Pyrazoles in Drug Discovery

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Compound of Interest

Compound Name:	*3-iodo-1-(oxan-4-yl)-1H-pyrazole*
CAS No.:	*1540221-68-8*
Cat. No.:	*B3242958*

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The conversion of 3-amino-1-(oxan-4-yl)-pyrazole to its corresponding 3-iodo analog represents a critical transformation in medicinal chemistry and synthetic organic chemistry. The resulting 3-iodopyrazole is a highly valuable building block, primed for a variety of powerful carbon-carbon and carbon-heteroatom bond-forming reactions. Specifically, the iodo-substituent serves as a versatile handle for palladium-catalyzed cross-coupling reactions such as Suzuki, Sonogashira, and Heck couplings.[1][2][3] This enables the introduction of diverse molecular fragments, facilitating the rapid exploration of chemical space and the optimization of lead compounds in drug discovery programs. The oxane (tetrahydropyran) moiety is a frequently incorporated scaffold that can improve physicochemical properties such as solubility and metabolic stability.

This document provides a detailed guide for researchers and drug development professionals on the reagents, protocols, and underlying principles for the efficient conversion of 3-amino-1-(oxan-4-yl)-pyrazole to 3-iodo-1-(oxan-4-yl)-pyrazole. The primary focus is on the modified Sandmeyer reaction, a classic yet robust method for replacing an aromatic amino group with a halide via a diazonium salt intermediate.[4][5][6]

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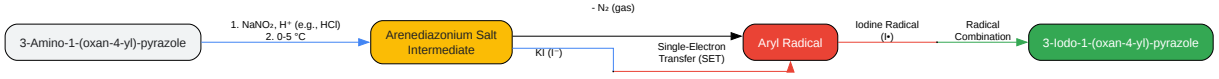
Reaction Principle: The Diazotization-Iodination Pathway

The overall transformation proceeds in two fundamental stages, typically performed in a one-pot sequence:

- Diazotization: The primary aromatic amine on the pyrazole ring is treated with nitrous acid (in situ generated from sodium nitrite and a strong mineral acid) at low temperatures (0–5 °C). This converts the amino group into a highly reactive diazonium salt.[5][7] The diazonium group ($-N_2^+$) is an excellent leaving group due to the thermodynamic stability of the nitrogen gas (N_2) that is liberated upon its displacement.[5]

- Iodination: The intermediate diazonium salt is then treated with a source of iodide ions, typically potassium iodide (KI). The iodide ion displaces the diazonium group to form the desired aryl iodide.[5][8] Unlike other Sandmeyer reactions for installing chlorine or bromine, the iodination step does not typically require a copper(I) catalyst, as the iodide ion is a sufficiently strong nucleophile to effect the transformation.[8][9]

The reaction mechanism is believed to involve radical intermediates, initiated by a single-electron transfer, which is characteristic of Sandmeyer-type reactions.[4][8]



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Caption: Generalized mechanism for the diazotization-iodination reaction.

Primary Protocol: Aqueous Diazotization-Iodination

This protocol is the most common and cost-effective method for this transformation. It relies on readily available reagents and straightforward aqueous-based procedures.

Core Directive: Why This Protocol Works

The success of this reaction hinges on careful temperature control. The arenediazonium salt intermediate is thermally unstable and can decompose or undergo unwanted side reactions (such as forming a phenol by reacting with water) if the temperature rises prematurely.[10][11] Maintaining the reaction between 0 and 5 °C during the diazotization step is critical for maximizing the yield of the desired diazonium salt. The subsequent displacement with iodide is promoted by gentle warming, which facilitates the irreversible loss of nitrogen gas, driving the reaction to completion. The oxane ring is a saturated ether and is generally stable under these strongly acidic conditions, unlike more strained cyclic ethers such as oxetanes or epoxides.[12][13]

Experimental Workflow Diagram

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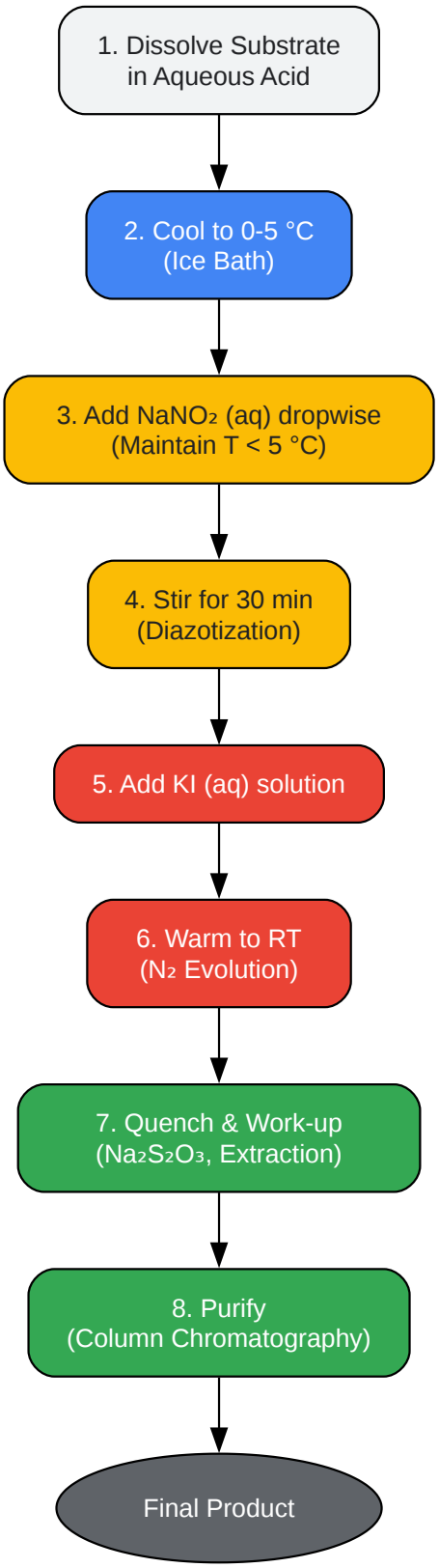

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Caption: Step-by-step workflow for the synthesis of 3-iodopyrazole.

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Detailed Step-by-Step Methodology

Reagents & Equipment:

- 3-amino-1-(oxan-4-yl)-pyrazole
- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H_2SO_4)
- Sodium Nitrite ($NaNO_2$)
- Potassium Iodide (KI)
- Sodium Thiosulfate ($Na_2S_2O_3$)
- Sodium Bicarbonate ($NaHCO_3$)
- Ethyl Acetate or Dichloromethane (for extraction)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath, standard glassware for workup and purification.

Procedure:

- Preparation of Amine Solution: In a round-bottom flask equipped with a magnetic stir bar, suspend 3-amino-1-(oxan-4-yl)-pyrazole (1.0 eq) in a mixture of water and concentrated HCl (e.g., 3 M final concentration). Stir until a clear solution of the amine salt is formed.
- Diazotization: Cool the flask in an ice-salt bath to 0–5 °C. Prepare a solution of sodium nitrite (1.1–1.2 eq) in a minimal amount of cold water. Add the $NaNO_2$ solution dropwise to the stirred amine solution via a dropping funnel, ensuring the internal temperature does not exceed 5 °C. The addition should take approximately 15–20 minutes.
- Monitoring: After the addition is complete, stir the mixture for an additional 30 minutes at 0–5 °C. The completion of diazotization can be checked by placing a drop of the reaction mixture

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onto starch-iodide paper; a persistent blue-black color indicates the presence of excess nitrous acid and thus the completion of the reaction.

- Iodination: Prepare a solution of potassium iodide (1.5–2.0 eq) in a minimal amount of water. Add this solution in one portion to the cold diazonium salt solution.

- Decomposition: Remove the ice bath and allow the reaction mixture to slowly warm to room temperature. Stir for 1–2 hours. Vigorous evolution of nitrogen gas is typically observed as the mixture warms. Gentle heating (e.g., to 40–50 °C) may be required to drive the reaction to completion after the initial effervescence has subsided.

- Work-up: Cool the reaction mixture back to room temperature. Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate ($Na_2S_2O_3$) until the dark color of excess iodine disappears.

- Extraction: Neutralize the mixture by carefully adding a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$) until the pH is ~7-8. Transfer the mixture to a separatory funnel and extract the product with an organic solvent like ethyl acetate or dichloromethane (3 x volumes).

- Washing & Drying: Combine the organic layers and wash sequentially with water and brine. Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4.

- Purification: Filter off the drying agent and concentrate the solvent under reduced pressure. The crude product can then be purified by column chromatography on silica gel to afford the pure 3-iodo-1-(oxan-4-yl)-pyrazole.

Safety Note: Aryl diazonium salts can be explosive when isolated in a dry, solid state.[11][14] This protocol is designed to use the diazonium salt in situ without isolation, which is a significantly safer procedure. Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE).

Alternative Methods and Comparative Analysis

While the aqueous Sandmeyer-type reaction is robust, certain substrates may benefit from alternative conditions, particularly those containing acid-sensitive functional groups.

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Method	Reagents	Solvent	Temperature	Advantages	Disadvantages
Aqueous Diazotization (Primary)	$NaNO_2$, aq. H^+, KI	Water	0 °C to RT	Cost-effective, scalable, uses common reagents.	Not suitable for acid-sensitive substrates; strict temperature control needed.
Aprotic Diazotization	tert-Butyl nitrite (t-BuONO) or Isoamyl nitrite, I_2 or CH_2I_2	Acetonitrile, THF, or DMF	RT	Milder, non-aqueous conditions; good for acid-sensitive molecules. [15][16]	Reagents are more expensive; potential for organic solvent side reactions.
One-Pot Iodination using p-TsOH	$NaNO_2$, KI, p-Toluenesulfonic acid (p-TsOH)	Acetonitrile	10-25 °C	Convenient one-pot procedure, avoids strong mineral acids. [16]	Requires organic solvent; p-TsOH can be a solid, affecting mixing.

Troubleshooting Guide

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Problem	Possible Cause(s)	Recommended Solution(s)
Low or No Yield	1. Decomposition of Diazonium Salt: Temperature during diazotization was too high (> 5 °C).2. Incomplete Diazotization: Insufficient $NaNO_2$ or acid.	1. Ensure rigorous temperature control with an efficient ice-salt bath.2. Use a slight excess of $NaNO_2$ (1.1-1.2 eq) and check for excess nitrous acid with starch-iodide paper.
Formation of a Dark, Tar-like Substance	Azo Coupling: The pH of the solution was not kept sufficiently acidic, allowing the diazonium salt to couple with unreacted amine.Phenol Formation: The reaction was warmed too early or for too long, causing the diazonium salt to react with water.[10]	Ensure the solution remains strongly acidic throughout the diazotization step.Add the KI solution while the mixture is still cold and only warm after the addition is complete.
Reaction Stalls (No N_2 Evolution)	Diazonium Salt is Too Stable: Some heterocyclic diazonium salts require more energy for decomposition.Insufficient Iodide: Not enough KI was added to complete the displacement.	After allowing the reaction to stir at room temperature, gently warm the mixture to 40–60 °C to encourage N_2 evolution.Ensure an adequate excess of KI (at least 1.5 eq) is used.
Persistent Dark Iodine Color After Reaction	Excess Iodine Formed: KI was oxidized during the reaction.	During work-up, add saturated sodium thiosulfate ($Na_2S_2O_3$) or sodium bisulfite ($NaHSO_3$) solution dropwise until the solution becomes colorless or pale yellow.

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